

In-Depth Technical Guide: Methyl Thiane-4-carboxylate (CAS Number 128094-82-6)

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Compound of Interest

Compound Name: *Methyl thiane-4-carboxylate*

Cat. No.: B159521

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl thiane-4-carboxylate, also known as methyl tetrahydro-2H-thiopyran-4-carboxylate, is a heterocyclic organic compound with the CAS number 128094-82-6. This document provides a comprehensive technical overview of its chemical properties, synthesis, and potential biological significance. The tetrahydrothiopyran scaffold is a recognized privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. While specific biological data for **methyl thiane-4-carboxylate** is limited in publicly available literature, its role as a versatile synthetic intermediate suggests its utility in the development of novel therapeutic agents. This guide summarizes key chemical information, provides detailed experimental protocols for its synthesis and subsequent reactions, and explores the broader biological context of the thiane chemical class. All quantitative data is presented in structured tables, and experimental workflows are visualized using diagrams.

Chemical Information

Methyl thiane-4-carboxylate is a saturated six-membered heterocyclic compound containing a sulfur atom. It is characterized by a thiane ring with a methyl ester group at the 4-position.[\[1\]](#)

Identifiers and Descriptors

Property	Value
CAS Number	128094-82-6
IUPAC Name	methyl thiane-4-carboxylate
Synonyms	Methyl tetrahydro-2H-thiopyran-4-carboxylate
Molecular Formula	C ₇ H ₁₂ O ₂ S
Molecular Weight	160.23 g/mol [2]
Canonical SMILES	COC(=O)C1CCSCC1
InChI	InChI=1S/C7H12O2S/c1-9-7(8)6-2-4-10-5-3-6/h6H,2-5H2,1H3
InChIKey	OCBOIQWPCVXVKT-UHFFFAOYSA-N

Physicochemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow liquid	-
Boiling Point	225.7 ± 33.0 °C at 760 mmHg	-
Purity	≥97%	[2]
Storage	Room temperature	[2]

Experimental Protocols

Representative Synthesis of Methyl Thiane-4-carboxylate

While a specific, detailed protocol for the synthesis of **methyl thiane-4-carboxylate** is not readily available in peer-reviewed literature, a standard esterification procedure of the corresponding carboxylic acid can be employed. The following is a representative protocol based on analogous syntheses of related heterocyclic esters.

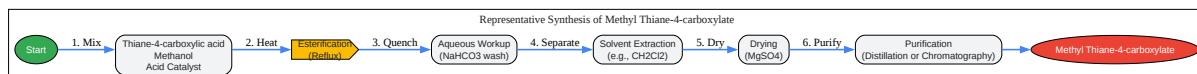
Reaction: Thiane-4-carboxylic acid is reacted with methanol in the presence of an acid catalyst to yield **methyl thiane-4-carboxylate**.

Materials:

- Thiane-4-carboxylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or Thionyl chloride
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous solution)
- Anhydrous magnesium sulfate
- Organic solvent (e.g., dichloromethane or diethyl ether)

Procedure:

- To a solution of thiane-4-carboxylic acid in anhydrous methanol, slowly add a catalytic amount of concentrated sulfuric acid (or a stoichiometric amount of thionyl chloride) at 0 °C.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent such as dichloromethane and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **methyl thiane-4-carboxylate**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.



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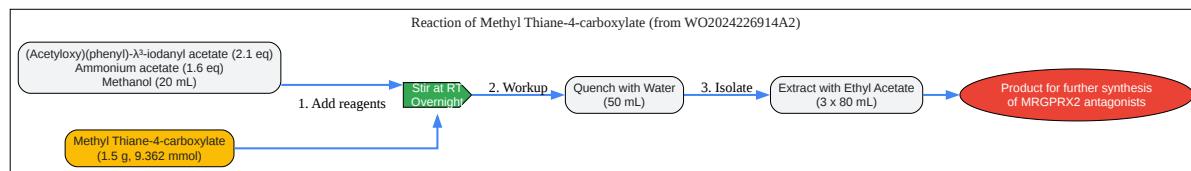
Representative synthesis workflow for **methyl thiane-4-carboxylate**.

Use in the Synthesis of MRGPRX2 Antagonists

A recent patent application (WO2024226914A2) describes the use of **methyl thiane-4-carboxylate** as a starting material in the synthesis of Mas-related G protein-coupled receptor X2 (MRGPRX2) antagonists.[1]

Reaction: **Methyl thiane-4-carboxylate** is reacted with (acetoxy)(phenyl)- λ^3 -iodanyl acetate and ammonium acetate in methanol.

Procedure as described in the patent: To a solution of **methyl thiane-4-carboxylate** (1.5 g, 9.362 mmol, 1 equivalent) in methanol (20 mL) was added (acetoxy)(phenyl)- λ^3 -iodanyl acetate (6332.20 mg, 19.660 mmol, 2.1 equivalents) and ammonium acetate (1154.59 mg, 14.979 mmol, 1.6 equivalents) at room temperature. The reaction mixture was stirred at room temperature overnight. After completion, the reaction was quenched with water (50 mL) and extracted with ethyl acetate (3 x 80 mL).[1]



[Click to download full resolution via product page](#)*Experimental workflow for the reaction of methyl thiane-4-carboxylate.*

Biological Activity and Potential Applications

The tetrahydrothiopyran (thiane) scaffold is a key structural motif in many biologically active compounds. Derivatives of this heterocyclic system have been reported to exhibit a wide range of pharmacological activities.

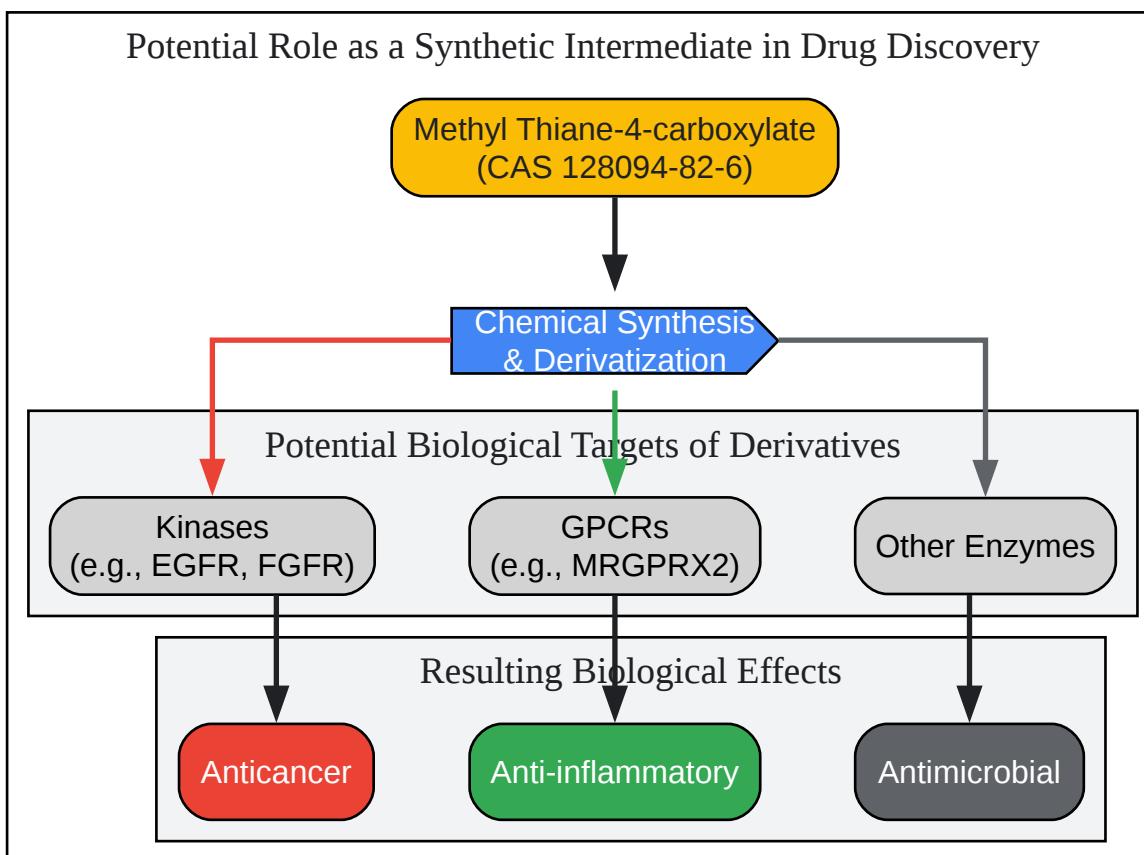
General Biological Activities of Thiane Derivatives

- **Anticancer:** Thiane derivatives have been investigated as potential anticancer agents. For instance, certain thiophen-2-ylthio)pyridine derivatives have shown inhibitory activity against various kinases involved in cancer progression, such as FGFR2, FGFR3, and EGFR.
- **Anti-inflammatory:** The anti-inflammatory potential of compounds containing the thiane ring has been explored.
- **Antimicrobial:** Various derivatives of tetrahydrothiopyran have demonstrated antibacterial and antifungal properties.
- **Neurological Disorders:** The thiane scaffold is present in molecules targeting the central nervous system.

Potential Signaling Pathway Involvement

Given the broad range of biological activities of thiane derivatives, they have the potential to interact with numerous signaling pathways. For example, kinase inhibitors containing this scaffold could modulate pathways such as the MAPK/ERK and PI3K/Akt signaling cascades, which are crucial in cell proliferation and survival.

As **methyl thiane-4-carboxylate** is utilized in the synthesis of MRGPRX2 antagonists, it is indirectly involved in the modulation of this receptor's signaling. MRGPRX2 is implicated in mast cell degranulation and inflammatory responses.



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*Logical relationship of **methyl thiane-4-carboxylate** as a building block.*

Quantitative Data

Currently, there is a lack of publicly available quantitative biological data (e.g., IC₅₀, EC₅₀, K_i) specifically for **methyl thiane-4-carboxylate**. The following table presents data for a related thiophene derivative to provide context for the potential potency of compounds derived from the thiane scaffold.

Table 3: Cytotoxic Activity of a Representative Thiophene Derivative (Compound 22 from DOI: 10.1002/ardp.201900024)

Cell Line	IC ₅₀ (μM)
HepG2	2.98 ± 1.11
WSU-DLCL2	4.34 ± 0.84

Table 4: Kinase Inhibitory Activity of a Representative Thiophene Derivative (Compound 22 from DOI: 10.1002/ardp.201900024)

Kinase	IC ₅₀ (μM)
FGFR2	2.14
FGFR3	3.56
EGFR	12.20
Janus kinase	-
RON	8.76

Conclusion

Methyl thiane-4-carboxylate (CAS 128094-82-6) is a valuable heterocyclic building block for organic synthesis and medicinal chemistry. While direct biological activity data for this specific compound is scarce, the prevalence of the tetrahydrothiopyran scaffold in a multitude of pharmacologically active molecules underscores its importance. The provided synthetic protocols and the context of its use in the development of MRGPRX2 antagonists highlight its utility for drug discovery professionals. Further research is warranted to fully elucidate the biological profile of **methyl thiane-4-carboxylate** and its derivatives to unlock their full therapeutic potential.

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References

- 1. WO2024226914A2 - Mrgprx2 antagonists and methods of use thereof - Google Patents [patents.google.com]
- 2. Design, synthesis, and biological evaluation of novel 3-(thiophen-2-ylthio)pyridine derivatives as potential multitarget anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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